

Application Notes: High-Throughput Screening of LEAP-2 Receptor (GHSR) Agonists

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Compound of Interest

Compound Name: LEAP-2

Cat. No.: B1576200

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Introduction

The Growth Hormone Secretagogue Receptor (GHSR), also known as the ghrelin receptor, is a G protein-coupled receptor (GPCR) that plays a critical role in regulating energy homeostasis, appetite, and growth hormone release. Its endogenous ligands, the agonist ghrelin and the antagonist/inverse agonist Liver-Expressed Antimicrobial Peptide 2 (**LEAP-2**), modulate its activity.^{[1][2]} The discovery of small molecule agonists for GHSR is a significant area of interest for developing therapeutics for conditions such as cachexia and age-related frailty. This document provides detailed protocols for three distinct cell-based assays designed for the high-throughput screening (HTS) and characterization of GHSR agonists.

Upon agonist binding, GHSR activates multiple intracellular signaling pathways. The primary and most robust pathway for screening is through the Gαq protein, which stimulates phospholipase C (PLC), leading to an increase in intracellular calcium ($[Ca^{2+}]_i$).^{[3][4]} The receptor can also couple to other G proteins to modulate cyclic AMP (cAMP) levels and can trigger the recruitment of β-arrestin, a key protein in receptor desensitization and G protein-

independent signaling.[3][5] These downstream events provide measurable readouts for robust cell-based assays.

The following sections detail the principles and protocols for:

- **Intracellular Calcium Mobilization Assay:** A primary screening assay that measures the rapid, transient increase in intracellular calcium upon receptor activation.
- **Cyclic AMP (cAMP) Modulation Assay:** A secondary assay to characterize agonist signaling through Gs or Gi pathways.
- **β-Arrestin Recruitment Assay:** An orthogonal assay to assess G protein-independent signaling and biased agonism.

Signaling Pathways of the GHSR

Activation of the GHSR by an agonist initiates a cascade of intracellular events. The specific pathways activated can be cell-type dependent but generally involve coupling to heterotrimeric G proteins and subsequent recruitment of β-arrestin.

Day 1: Cell Preparation

Seed GHSR-expressing cells
(e.g., HEK293 or CHO)
in 384-well plates

Incubate overnight

Day 2: Assay

Load cells with a
calcium-sensitive dye
(e.g., Fluo-4 AM)

Add test compounds
and controls

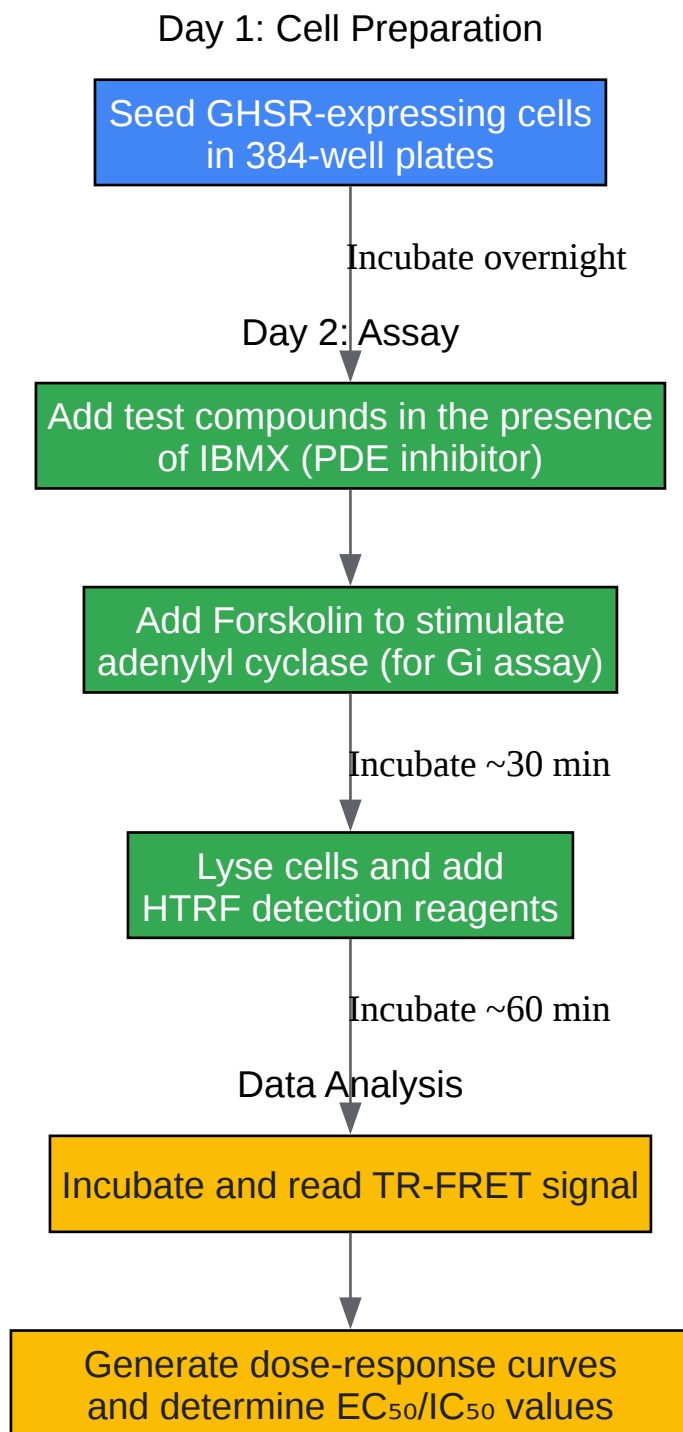
Immediate

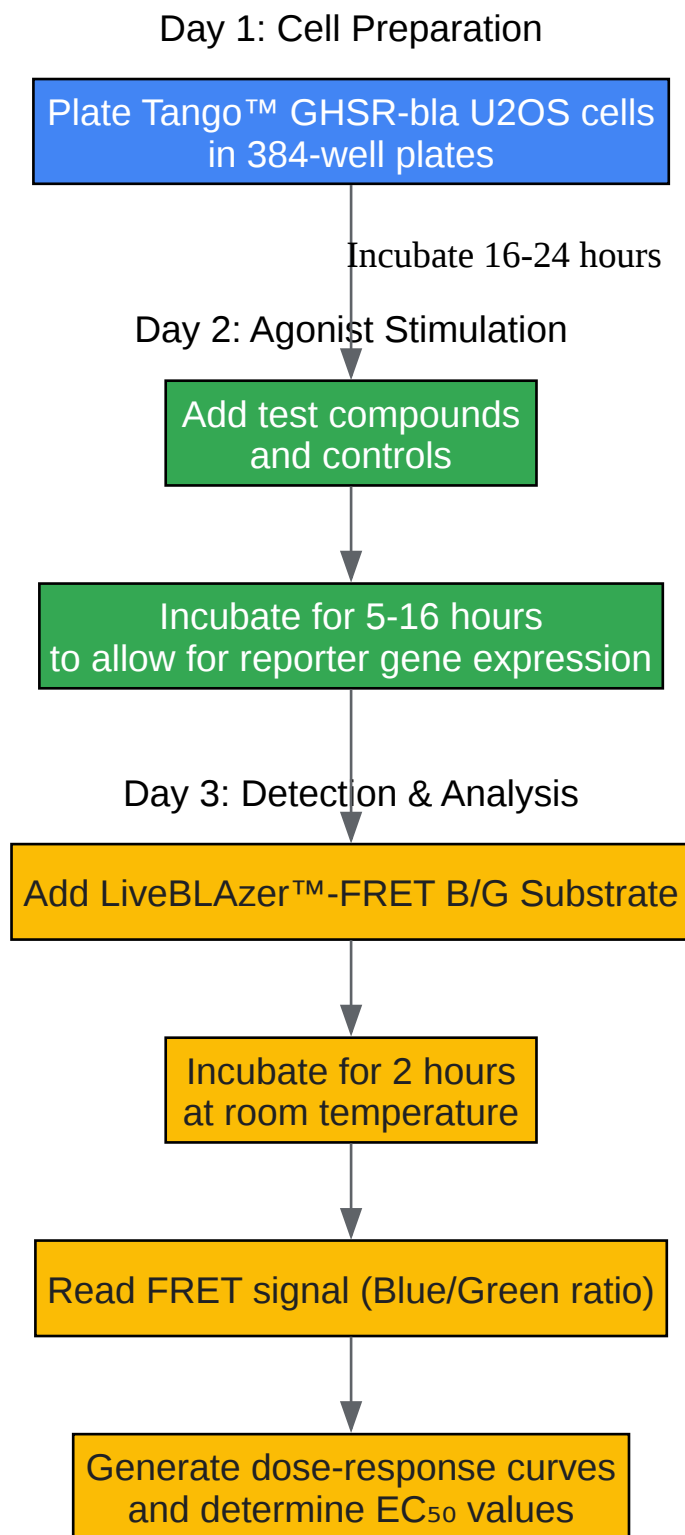
Measure fluorescence kinetics
using a FLIPR or similar instrument

Data Analysis

Calculate peak fluorescence response

Generate dose-response curves
and determine EC₅₀ values





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